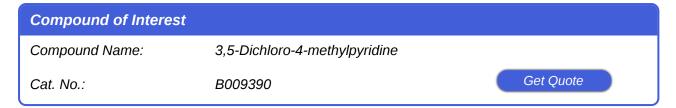


Technical Guide: Physical Properties of 3,5-Dichloro-4-methylpyridine

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dichloro-4-methylpyridine is a halogenated aromatic heterocyclic organic compound. It serves as a crucial intermediate and building block in the synthesis of a variety of agrochemicals and pharmaceuticals.[1] Its chemical structure, featuring a pyridine ring substituted with two chlorine atoms and a methyl group, imparts specific reactivity and properties that are leveraged in the development of new chemical entities. This document provides a comprehensive overview of the known physical properties of **3,5-Dichloro-4-methylpyridine**, along with detailed experimental protocols for their determination.

Core Physical and Chemical Properties

The fundamental physical and chemical properties of **3,5-Dichloro-4-methylpyridine** are summarized in the tables below. This data is essential for its handling, characterization, and application in synthetic chemistry.

General and Physical Properties



Property	Value	Source
Chemical Name	3,5-Dichloro-4-methylpyridine	[2]
Synonyms	3,5-Dichloro-4-picoline	[2]
CAS Number	100868-46-0	[2][3]
Molecular Formula	C ₆ H ₅ Cl ₂ N	[2][3]
Molecular Weight	162.01 g/mol	[2]
Appearance	Off-white to brown crystalline powder	
Melting Point	49 °C	_
Boiling Point	125-127 °C at 74 Torr	_
Density (Predicted)	1.319 ± 0.06 g/cm ³	_
Flash Point	95.8 ± 11.5 °C	_
Refractive Index	1.547	_

Computed Properties

Property	Value	Source
XLogP3	2.5	[2]
Topological Polar Surface Area	12.9 Ų	[2]
Heavy Atom Count	9	
Exact Mass	160.9799046 Da	[2]
Monoisotopic Mass	160.9799046 Da	[2]

Spectral Data

Detailed experimental spectral data for **3,5-Dichloro-4-methylpyridine**, such as ¹H NMR, ¹³C NMR, and IR spectra, are not readily available in public databases. However, a mass spectrum is available through GC-MS analysis.[2]



 Mass Spectrometry (GC-MS): A spectrum is available which can be used to confirm the molecular weight and fragmentation pattern of the molecule.[2]

For novel batches of this compound, it is recommended that researchers acquire ¹H NMR, ¹³C NMR, and IR spectra to confirm the structure and purity.

Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physical properties of a solid organic compound like **3,5-Dichloro-4-methylpyridine**.

Melting Point Determination

The melting point is a critical indicator of a compound's purity. A sharp melting range typically suggests a high degree of purity.

Methodology:

- Sample Preparation: A small amount of dry, crystalline 3,5-Dichloro-4-methylpyridine is finely crushed into a powder.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- Heating: The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute)
 as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (T₁) and the temperature at which the entire sample becomes a clear liquid (T₂) are recorded.
- Reporting: The melting point is reported as the range T₁ T₂.

Workflow for Melting Point Determination.

Boiling Point Determination (at Reduced Pressure)



As **3,5-Dichloro-4-methylpyridine** has a relatively high boiling point, determination at reduced pressure is advisable to prevent decomposition.

Methodology:

- Sample Preparation: A small volume (a few milliliters) of molten 3,5-Dichloro-4-methylpyridine is placed in a small test tube.
- Capillary Inversion: A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- Apparatus Assembly: The test tube is attached to a thermometer and placed in a heating bath within a vacuum distillation apparatus.
- Pressure Reduction: The apparatus is evacuated to the desired pressure (e.g., 74 Torr).
- Heating: The heating bath is warmed gently. A stream of bubbles will emerge from the capillary tube.
- Observation: The heat is removed, and the apparatus is allowed to cool slowly. The
 temperature at which the liquid just begins to enter the capillary tube is recorded as the
 boiling point at that pressure.

Workflow for Boiling Point Determination.

Solubility Determination

The solubility of **3,5-Dichloro-4-methylpyridine** in various solvents is a key parameter for its use in reactions and formulations. A general qualitative and quantitative procedure is described below.

Methodology:

- Solvent Selection: A range of standard laboratory solvents (e.g., water, ethanol, acetone, dichloromethane, hexane) are selected.
- Qualitative Assessment: To a test tube containing a small, known amount of 3,5-Dichloro-4-methylpyridine (e.g., 10 mg), the solvent is added dropwise with agitation. The visual



dissolution is noted.

- Quantitative Measurement (Shake-Flask Method):
 - An excess amount of the solid compound is added to a known volume of the solvent in a sealed flask.
 - The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours)
 to ensure equilibrium is reached.
 - The saturated solution is filtered to remove undissolved solid.
 - The concentration of the solute in the filtrate is determined using an appropriate analytical technique (e.g., UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation).

Logical Flow for Solubility Determination.

Safety and Handling

3,5-Dichloro-4-methylpyridine should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn at all times. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier. The compound is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[2]

Conclusion

This technical guide provides a summary of the key physical properties of **3,5-Dichloro-4-methylpyridine** and outlines the standard experimental procedures for their determination. The data and protocols presented are intended to support researchers and scientists in the safe and effective use of this compound in their research and development activities.

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